

# Personal protective equipment for handling Naxaprostene

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## Compound of Interest

Compound Name: Naxaprostene

Cat. No.: B206392

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## Essential Safety and Handling Guide for Naxaprostene

Disclaimer: The following guidance is based on safety information for Naproxen and Naproxen Sodium, as no direct Safety Data Sheet (SDS) for "**Naxaprostene**" was found. It is crucial to consult the specific SDS provided by the supplier for the exact compound being handled.

This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures for handling **Naxaprostene** in a laboratory setting. Adherence to these guidelines is critical to ensure the safety of researchers, scientists, and drug development professionals.

## Hazard Identification and Physical Properties

**Naxaprostene** is classified with several hazards, requiring careful handling.<sup>[1][2][3]</sup> It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.<sup>[1]</sup> Additionally, it is suspected of damaging fertility or the unborn child and is toxic to aquatic life with long-lasting effects.

## Quantitative Data Summary

Property	Value	Source
Melting Point	152-154°C	
Boiling Point	403.8°C at 760 mmHg	
Relative Density	1.145 g/cm <sup>3</sup>	
Appearance	Solid, crystalline powder	

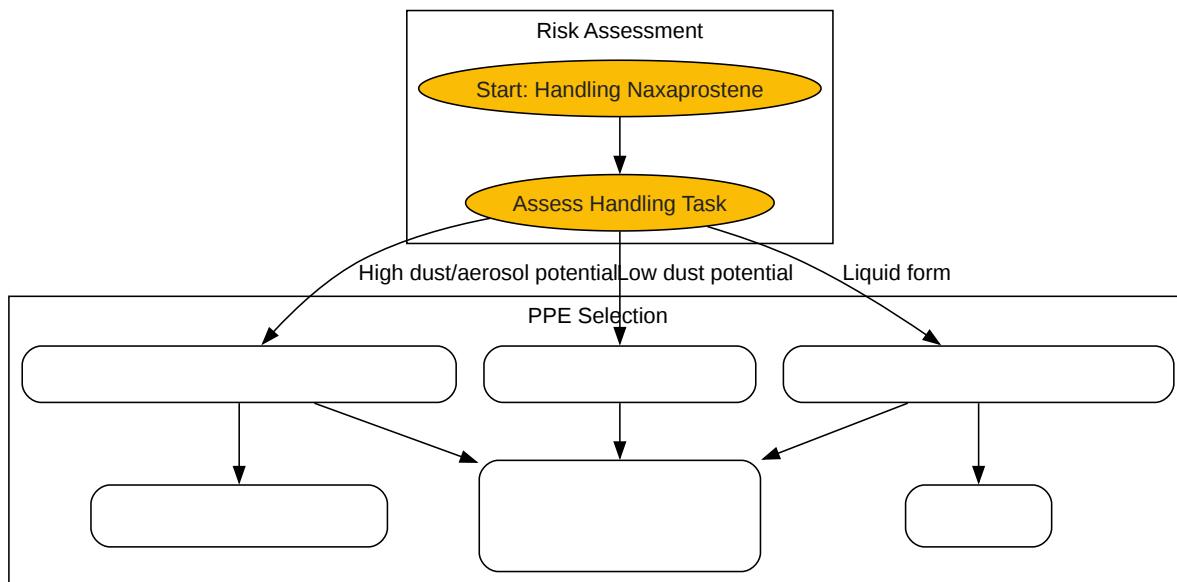
## Personal Protective Equipment (PPE)

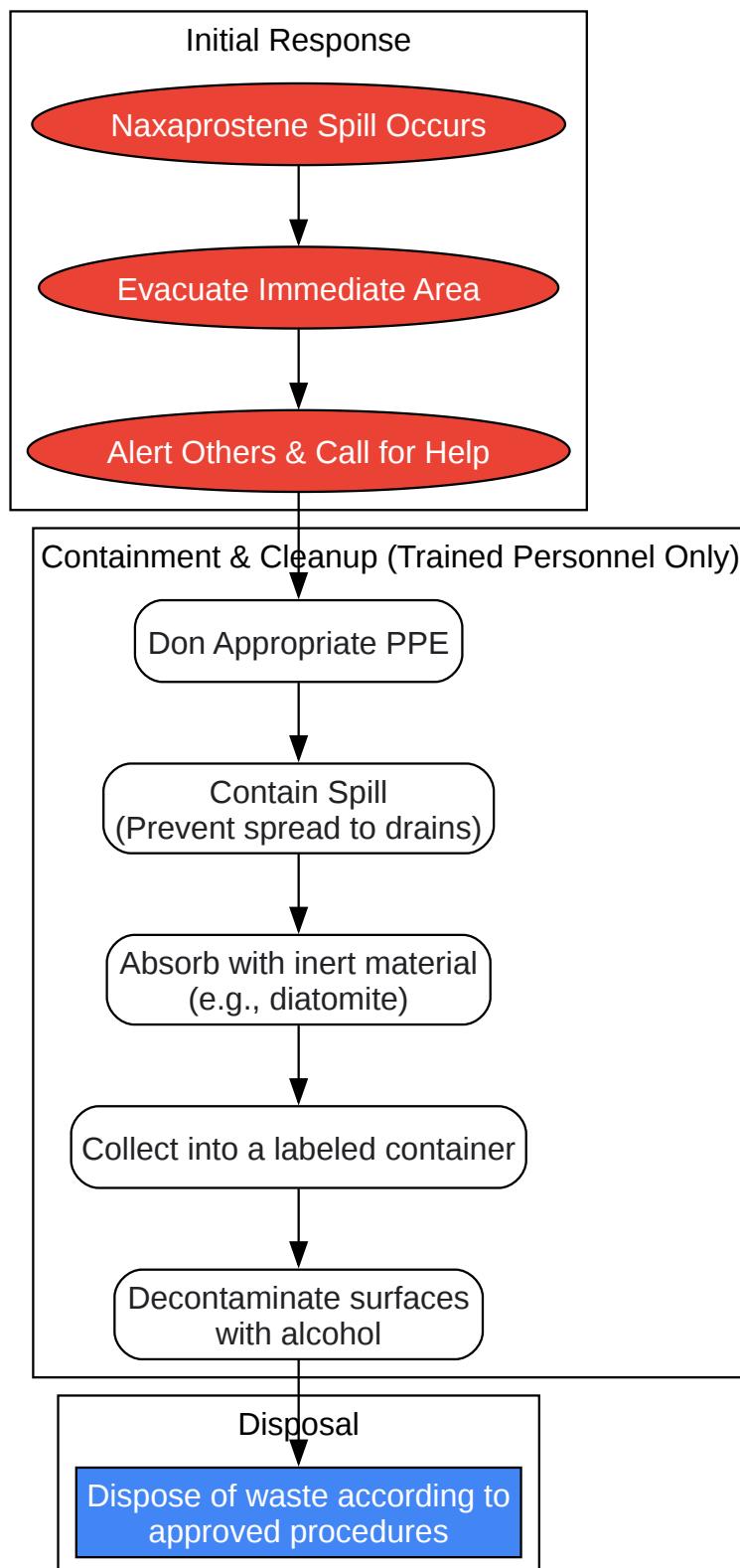
The selection of appropriate PPE is the first line of defense against exposure. The following table and diagram outline the recommended PPE for handling **Naxaprostene**.

### Recommended Personal Protective Equipment

Body Part	Required PPE	Specifications
Hands	Chemical-resistant gloves	Nitrile or other appropriate material. Wash gloves before removal.
Eyes/Face	Safety glasses with side shields or goggles; Face shield	Use a face shield when there is a splash hazard.
Body	Laboratory coat; Protective clothing	Long sleeves are a minimum requirement. Consider coveralls for extensive handling.
Respiratory	Respirator	Required when dusts are generated. Use a NIOSH-approved respirator.

### PPE Selection Workflow





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## References

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